

Application Notes and Protocols for 3,5-Dichloroisothiazole-4-carbonitrile Dissolution

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Compound of Interest

Compound Name: 3,5-Dichloroisothiazole-4-carbonitrile

Cat. No.: B127508

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the solubility of **3,5-Dichloroisothiazole-4-carbonitrile** in various organic solvents. Given the limited publicly available solubility data for this specific compound, the following sections detail generalized yet standardized methods for qualitative and quantitative solubility assessment. Adherence to strict safety protocols is imperative when handling this compound.

Safety Precautions and Handling

3,5-Dichloroisothiazole-4-carbonitrile is a dichlorinated heterocyclic compound containing a nitrile group. While specific toxicity data is not readily available, it should be handled with care, assuming it is potentially hazardous. Nitriles can be toxic, and chlorinated compounds may have irritant properties.^{[1][2][3]}

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant nitrile gloves are recommended. Ensure to change gloves immediately if they become contaminated.^{[4][5][6]}
- **Eye Protection:** Safety goggles or a face shield should be worn at all times.
- **Lab Coat:** A flame-resistant lab coat is mandatory.

- Respiratory Protection: All handling of the solid compound and its solutions should be conducted within a certified chemical fume hood to avoid inhalation of dust or vapors.[2]

Handling Procedures:

- Avoid creating dust when weighing and transferring the solid compound.[2]
- Use a spatula for transferring the solid.
- Ensure all containers are tightly sealed when not in use and are clearly labeled.
- In case of skin or eye contact, flush the affected area immediately with copious amounts of water and seek medical attention.[1]
- Dispose of contaminated materials and waste in designated hazardous waste containers according to institutional guidelines.

Experimental Protocols

The following protocols outline methods for both a preliminary qualitative assessment and a more rigorous quantitative determination of solubility.

Protocol 1: Qualitative Solubility Assessment

This protocol provides a rapid method to estimate the solubility of **3,5-Dichloroisothiazole-4-carbonitrile** in a range of solvents.

Materials:

- **3,5-Dichloroisothiazole-4-carbonitrile**
- Small test tubes or vials (e.g., 1.5 mL or 2 mL)
- Vortex mixer
- Selection of solvents (e.g., Water, Ethanol, Methanol, Acetone, Acetonitrile, Dichloromethane (DCM), Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Toluene, Hexane)

Procedure:

- Add approximately 1-2 mg of **3,5-Dichloroisothiazole-4-carbonitrile** to a clean, dry vial.
- Add 100 μL of the selected solvent to the vial.
- Vortex the mixture vigorously for 30-60 seconds.
- Visually inspect the solution. If the solid has completely dissolved, it is considered "soluble."
- If the solid has not completely dissolved, add another 400 μL of the solvent (for a total of 500 μL) and vortex again for 30-60 seconds.
- If the solid is now dissolved, it is considered "sparingly soluble."
- If the solid remains undissolved, it is deemed "insoluble" under these conditions.
- Repeat this process for each solvent to be tested.

Protocol 2: Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the thermodynamic solubility of a compound.^[7]

Materials:

- **3,5-Dichloroisothiazole-4-carbonitrile**
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- Appropriate analytical instrumentation for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

Procedure:

- Add an excess amount of **3,5-Dichloroisothiazole-4-carbonitrile** to a vial (e.g., 5-10 mg). The key is to have undissolved solid present at equilibrium.
- Accurately record the weight of the compound added.
- Add a known volume of the desired solvent (e.g., 1 mL) to the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial on an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate for a sufficient time to reach equilibrium (typically 24-48 hours).
- After the incubation period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid.
- Dilute the filtrate with a suitable solvent to a concentration within the linear range of the analytical method to be used.
- Analyze the concentration of **3,5-Dichloroisothiazole-4-carbonitrile** in the diluted filtrate using a pre-validated analytical method.
- Calculate the original solubility in mg/mL or mol/L, accounting for the dilution factor.

Data Presentation

The results of the solubility assessments should be recorded in a clear and organized manner.

Table 1: Qualitative Solubility of **3,5-Dichloroisothiazole-4-carbonitrile**

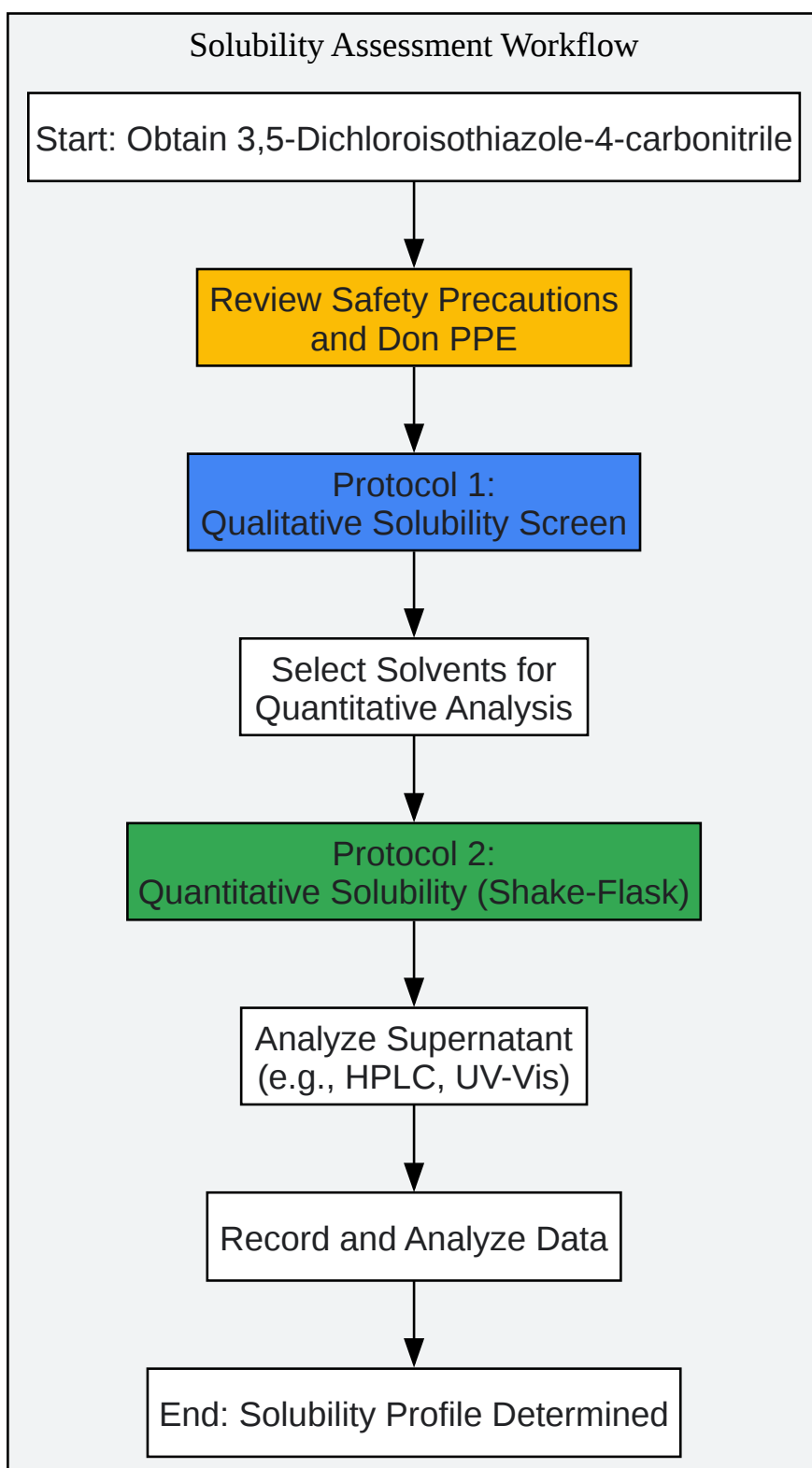
Solvent	Polarity Index	Solubility Category (Soluble / Sparingly Soluble / Insoluble)	Observations
Hexane	0.1		
Toluene	2.4		
Dichloromethane	3.1		
Acetone	5.1		
Acetonitrile	5.8		
Ethanol	4.3		
Methanol	5.1		
Dimethylformamide (DMF)	6.4		
Dimethyl sulfoxide (DMSO)	7.2		
Water	10.2		

Table 2: Quantitative Solubility of **3,5-Dichloroisothiazole-4-carbonitrile** at 25 °C

Solvent	Solubility (mg/mL)	Solubility (mol/L)
Dichloromethane		
Acetone		
Acetonitrile		
Ethanol		
Dimethyl sulfoxide (DMSO)		

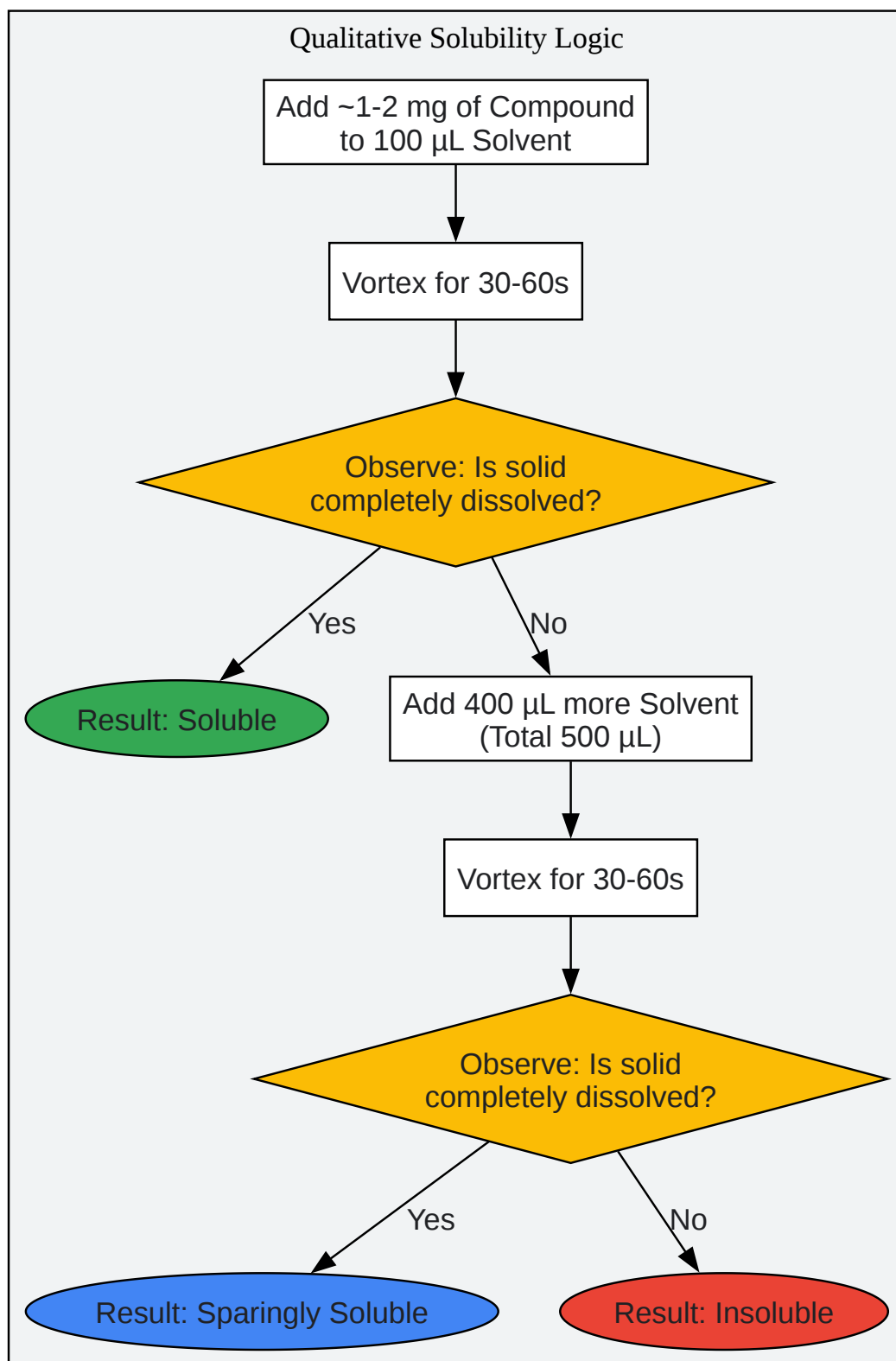
Visualizations

The following diagrams illustrate the experimental workflow for determining solubility.



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Caption: Workflow for Solubility Determination.



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Caption: Decision tree for qualitative solubility assessment.

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